

Unveiling the Biological Activity of 13-O-Deacetyltaxumairol Z: A Technical Guide

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Compound of Interest

Compound Name: 13-O-Deacetyltaxumairol Z

Cat. No.: B1151818

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Introduction

13-O-Deacetyltaxumairol Z, a complex taxane diterpenoid, has been isolated from *Taxus mairei* and *Taxus sumatrana*, species of yew trees known for producing a rich diversity of bioactive compounds. This technical guide provides a comprehensive overview of the known biological activity of **13-O-Deacetyltaxumairol Z**, with a focus on its cytotoxic effects. The information presented herein is intended to support further research and development of this natural product as a potential therapeutic agent.

Chemical Identity

Recent studies have identified **13-O-Deacetyltaxumairol Z** as being synonymous with Tasumatrol Z. This guide will use both names interchangeably, reflecting the nomenclature in the scientific literature.

- Systematic Name: (2 α ,3 α ,4 β ,5 β ,7 β ,10 β ,13 α)-4,10-diacetoxy-13-(((2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoyl}oxy)-1,7-dihydroxy-9-oxo-5,20-epoxytax-11-en-2-yl benzoate
- CAS Number: 220935-39-7
- Molecular Formula: C₄₅H₄₇NO₁₄

- Molecular Weight: 833.85 g/mol

Biological Activity: Cytotoxicity

The primary biological activity reported for **13-O-Deacetyltaxumairol Z** (Tasumatrol Z) is its cytotoxicity against human cancer cell lines. Research has demonstrated its potential as an anticancer agent, a characteristic shared by many taxane compounds, most notably Paclitaxel (Taxol®).

Quantitative Data

The cytotoxic activity of Tasumatrol Z and its related compounds, isolated from *Taxus sumatrana*, was evaluated against a human hepatoma (Hep2) cell line. The following table summarizes the available quantitative data.

Compound	Cell Line	Activity	IC50 (μM)
Tasumatrol Z	Hep2 (Human Hepatoma)	Cytotoxic	Data not specified in abstract
Tasumatrol Y	Hep2 (Human Hepatoma)	Cytotoxic	Data not specified in abstract

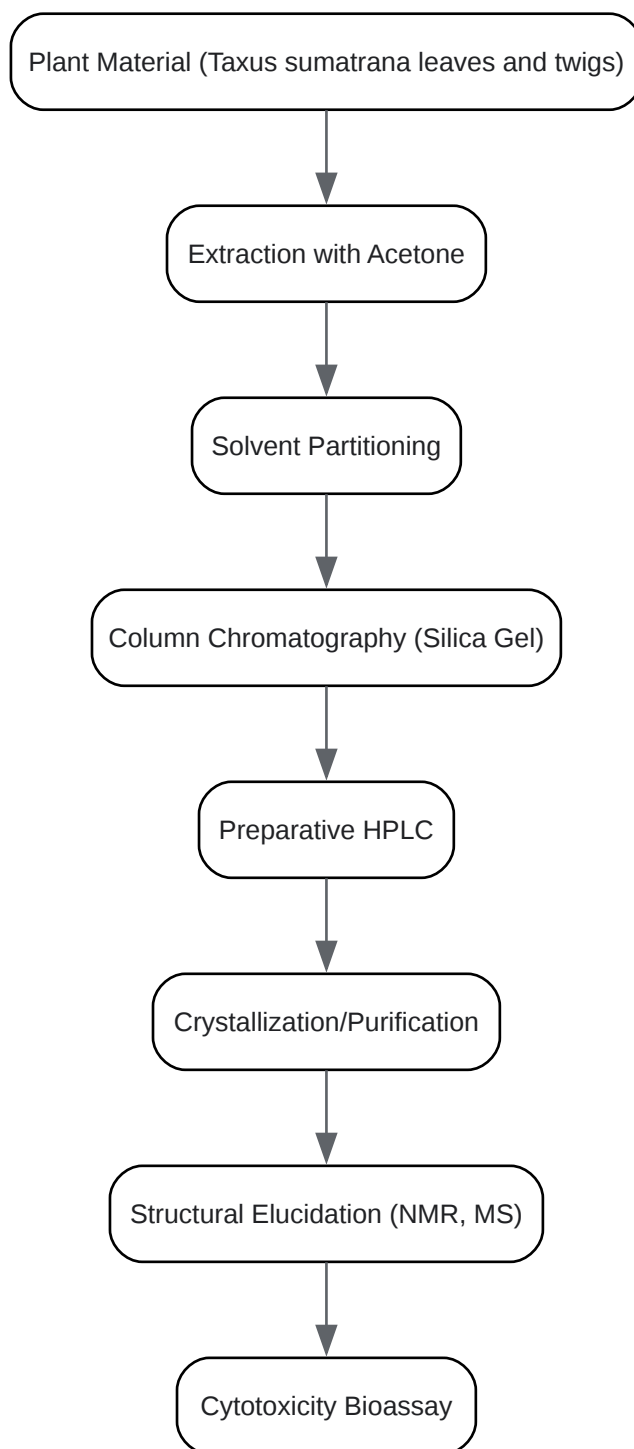
Note: The specific IC50 value for Tasumatrol Z was not available in the abstracts of the primary literature. Access to the full-text article is required for this specific data point.

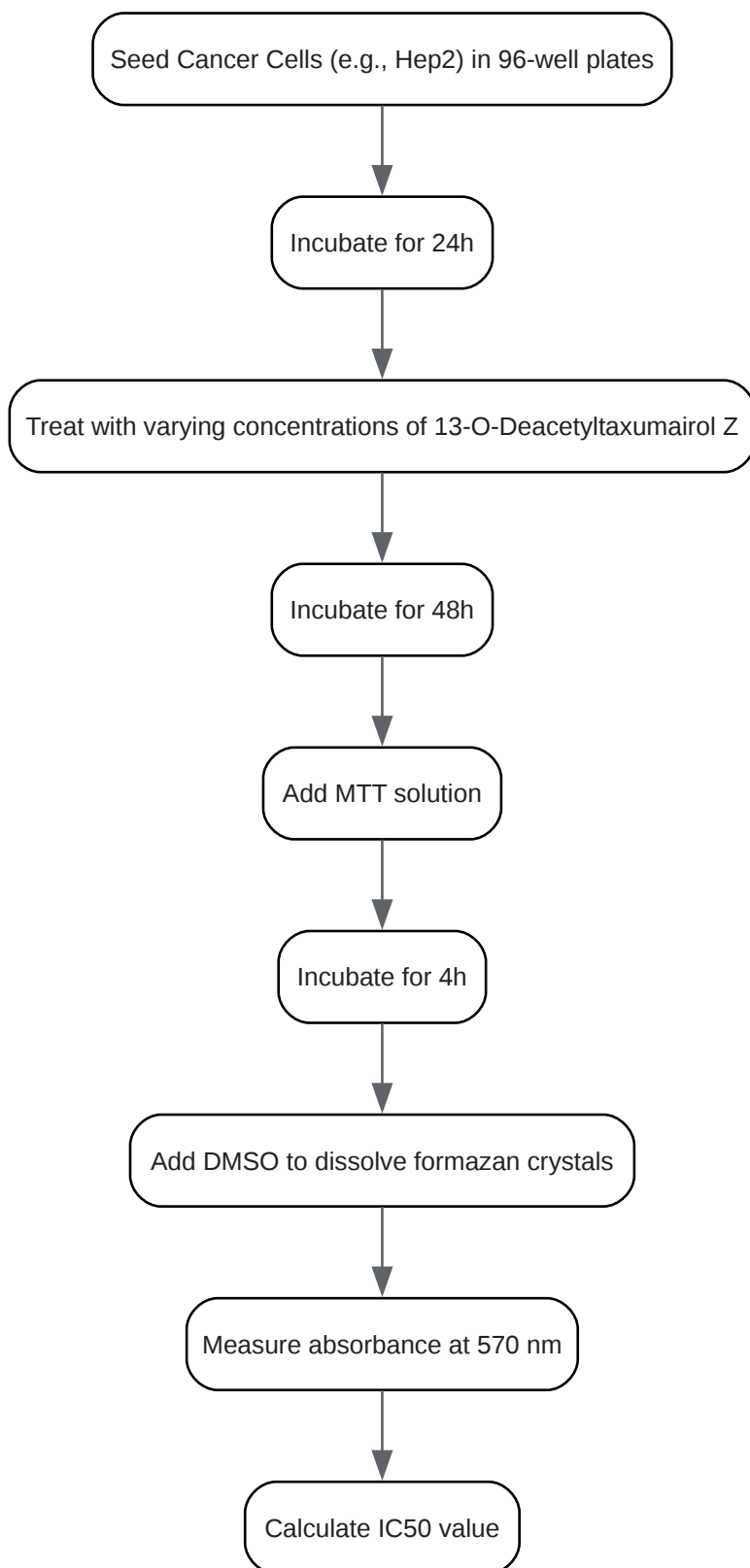
Experimental Protocols

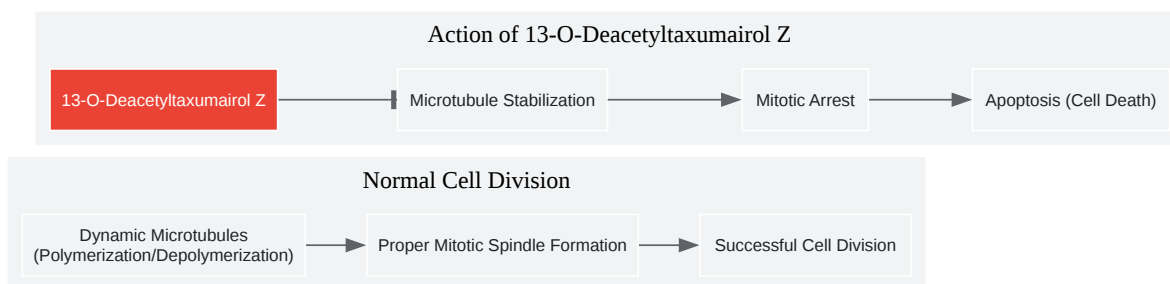
The following is a generalized protocol for the isolation and cytotoxicity testing of **13-O-Deacetyltaxumairol Z**, based on standard methodologies for taxane research.

Isolation and Purification of 13-O-Deacetyltaxumairol Z

A general workflow for the isolation and purification of taxoids from *Taxus* species is outlined below.







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